

# Citalopram N-oxide: A Comprehensive Technical Guide to its Identification and Characterization

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## Compound of Interest

Compound Name: **Citalopram N-oxide**

Cat. No.: **B026223**

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CAS Number: 63284-72-0

This in-depth technical guide provides a comprehensive overview of **Citalopram N-oxide**, a primary metabolite and impurity of the widely prescribed antidepressant, Citalopram. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its identification, synthesis, and characterization, including experimental protocols and quantitative data analysis.

## Core Identification and Properties

**Citalopram N-oxide** is formally known as 1-[3-(dimethylamino)propyl]-1-(4-fluorophenyl)-1,3-dihydro-5-isobenzofurancarbonitrile N-oxide. It is recognized as a significant metabolite formed in vivo through the oxidation of the tertiary amine in the parent citalopram molecule. It is also considered a process-related impurity and a degradation product that can form under specific stress conditions.

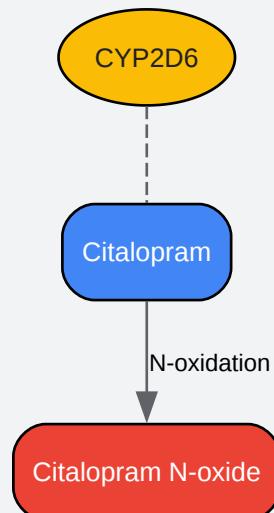
Table 1: Core Identification and Physicochemical Properties of **Citalopram N-oxide**

Parameter	Value	Reference
CAS Number	63284-72-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>20</sub> H <sub>21</sub> FN <sub>2</sub> O <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	340.39 g/mol	<a href="#">[3]</a>
IUPAC Name	1-[3-(dimethylamino)propyl]-1-(4-fluorophenyl)-1,3-dihydro-5-isobenzofurancarbonitrile N-oxide	<a href="#">[4]</a>
Synonyms	Citalopram Impurity 11, Citalopram Related Compound E, Escitalopram EP Impurity H	<a href="#">[4]</a>
Appearance	White to off-white solid	<a href="#">[5]</a>
Melting Point	91-93 °C	
Solubility	Slightly soluble in DMSO and Methanol	

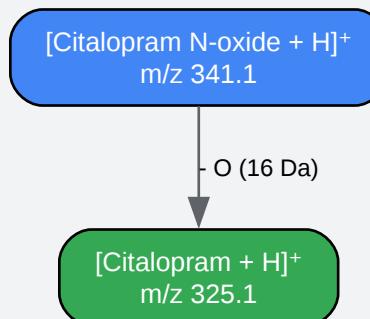
## Metabolic Pathway and Formation

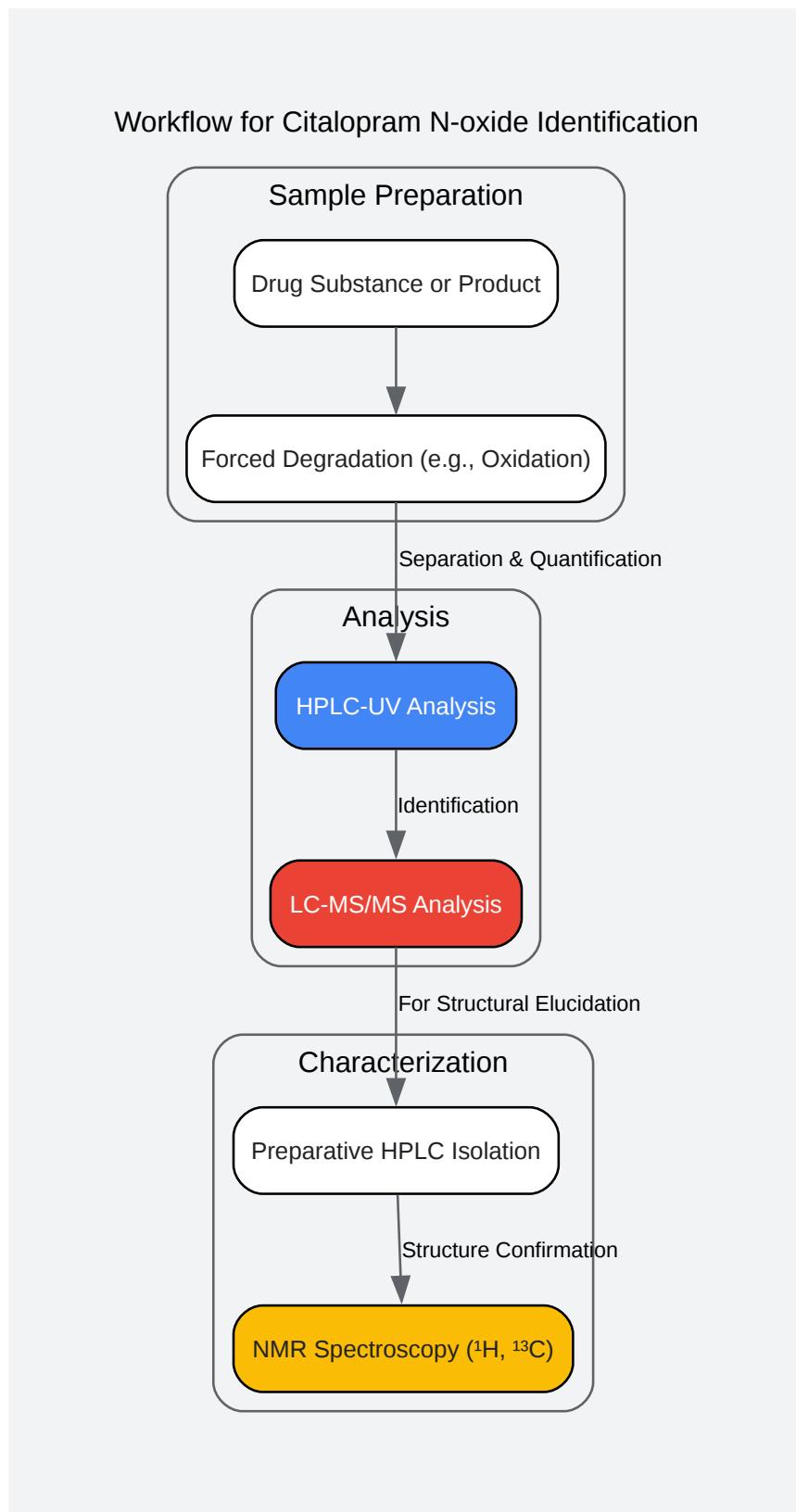
Citalopram is metabolized in the liver primarily by the cytochrome P450 enzyme system. The formation of **Citalopram N-oxide** is specifically mediated by the CYP2D6 isoenzyme through an N-oxidation reaction.[\[6\]](#) This metabolic conversion is a crucial aspect of the drug's pharmacokinetic profile.

## Metabolic Pathway of Citalopram to Citalopram N-oxide



## Expected MS Fragmentation of Citalopram N-oxide





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